

Gitorin: A Deep Dive into its Chemical Architecture and Pharmacological Profile

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Compound of Interest

Compound Name: Gitorin

Cat. No.: B15480777

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Abstract

Gitorin, a cardenolide glycoside with the molecular formula C₂₉H₄₄O₁₀, represents a molecule of significant interest in the field of cardiac pharmacology. This technical guide provides a comprehensive overview of the chemical structure and properties of **Gitorin**, delving into its mechanism of action as an inhibitor of the sodium-potassium ATPase (Na⁺/K⁺-ATPase) pump. This inhibition leads to a cascade of events culminating in increased myocardial contractility, a hallmark of cardiac glycosides. This document summarizes key chemical and physical properties, outlines the established signaling pathway, and presents a generalized experimental protocol for assessing its biological activity.

Chemical Structure and Properties

Gitorin is a steroid derivative characterized by a five-membered lactone ring at the C-17 position and a sugar moiety attached at the C-3 position. Its systematic IUPAC name is 3-[(3S,5R,8R,9S,10S,13R,16S,17R)-14,16-dihydroxy-10,13-dimethyl-3-[(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-1,2,3,4,5,6,7,8,9,11,12,15,16,17-tetradecahydrocyclopenta[a]phenanthren-17-yl]-2H-furan-5-one.[1]

The chemical and physical properties of **Gitorin** are summarized in the table below. These computed properties provide essential information for its handling, formulation, and analysis in a research setting.

Property	Value	Source
Molecular Formula	C29H44O10	PubChem
Molecular Weight	552.7 g/mol	PubChem
IUPAC Name	3- [(3S,5R,8R,9S,10S,13R,16S,17R)-14,16-dihydroxy-10,13-dimethyl-3- [(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-1,2,3,4,5,6,7,8,9,11,12,15,16,17-tetradecahydrocyclopenta[a]phenanthren-17-yl]-2H-furan-5-one	PubChem
CAS Number	32077-87-5	PubChem[1]
XLogP3	0.3	PubChem
Hydrogen Bond Donor Count	6	PubChem
Hydrogen Bond Acceptor Count	10	PubChem
Rotatable Bond Count	5	PubChem
Exact Mass	552.29344760	PubChem
Monoisotopic Mass	552.29344760	PubChem
Topological Polar Surface Area	166 Å²	PubChem
Heavy Atom Count	39	PubChem
Complexity	1000	PubChem
InChI	InChI=1S/C29H44O10/c1-27-7-5-16(38-26-25(35)24(34)23(33)20(12-30)39-26)10-15(27)3-4-18-	PubChem

17(27)6-8-28(2)22(14-9-
21(32)37-13-14)19(31)11-
29(18,28)36/h9,15-20,22-
26,30-31,33-36H,3-8,10-
13H2,1-
2H3/t15-,16+,17+,18-,19+,20-,
22+,23-,24+,25-,26-,27+,28-,2
9?/m1/s1

InChIKey	IUJWXPVDZQGUQU- HPKTBWGSSA-N	PubChem
SMILES	C[C@]12CC--INVALID-LINK-- CC34O)C5=CC(=O)OC5">C@ @HO[C@H]6--INVALID-LINK-- O6)O)O">C@@HO	PubChem

Pharmacological Properties and Mechanism of Action

Gitorin, as a cardiac glycoside, exerts its primary pharmacological effect by inhibiting the Na⁺/K⁺-ATPase pump, an enzyme crucial for maintaining the electrochemical gradients across the cell membrane of cardiac muscle cells (myocytes).^{[2][3][4]}

Signaling Pathway of Gitorin

The binding of **Gitorin** to the Na⁺/K⁺-ATPase pump initiates a well-defined signaling cascade that ultimately enhances myocardial contractility.^{[2][4]} The key steps are outlined below and visualized in the accompanying diagram.



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Caption: Signaling pathway of **Gitorin** leading to increased myocardial contractility.

The inhibition of the Na⁺/K⁺-ATPase pump by **Gitorin** leads to an increase in the intracellular sodium concentration. This elevation in intracellular sodium alters the electrochemical gradient, causing the Na⁺/Ca²⁺ exchanger to work in reverse, transporting calcium ions into the cell instead of out. The resulting increase in intracellular calcium concentration enhances the uptake of calcium into the sarcoplasmic reticulum. Upon subsequent action potentials, a larger amount of calcium is released from the sarcoplasmic reticulum, leading to a stronger binding of calcium to troponin C and, consequently, an increase in the force of myocardial contraction (a positive inotropic effect).^{[2][4]}

Experimental Protocols

While specific, detailed experimental protocols for **Gitorin** are not readily available in the public domain, a general methodology for assessing the inhibitory activity of a cardiac glycoside on Na⁺/K⁺-ATPase can be outlined. This protocol is based on established methods for similar compounds.

In Vitro H⁺/K⁺-ATPase (as a surrogate) or Na⁺/K⁺-ATPase Inhibition Assay

This assay measures the ability of **Gitorin** to inhibit the activity of the ATPase pump by quantifying the amount of inorganic phosphate (Pi) released from the hydrolysis of ATP.

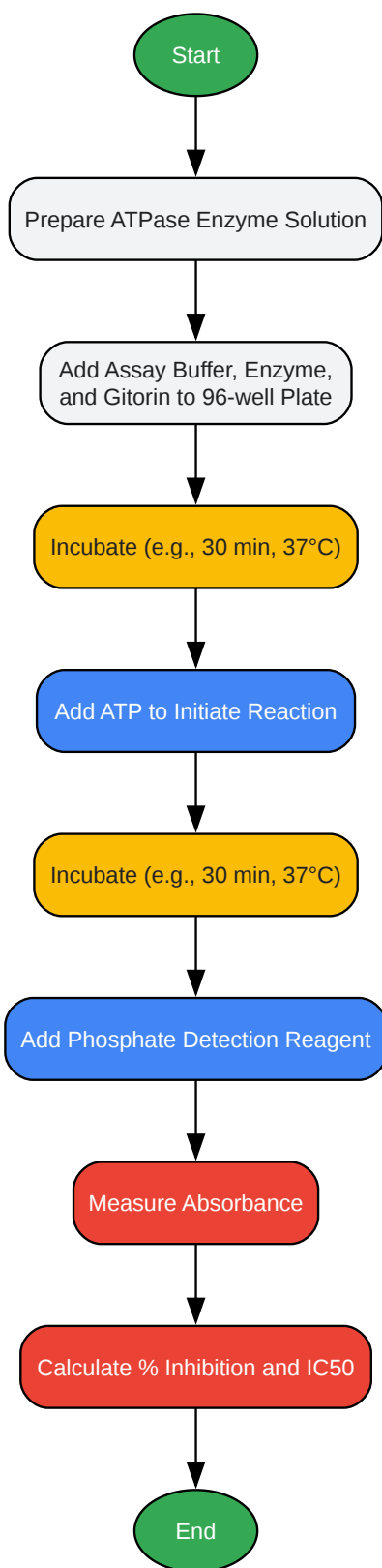
Materials:

- Isolated H⁺/K⁺-ATPase or Na⁺/K⁺-ATPase enzyme preparation (e.g., from gastric microsomes or cardiac tissue)
- **Gitorin** stock solution (in a suitable solvent like DMSO)
- Assay Buffer (e.g., 60 mM Tris-HCl, pH 7.4, 2 mM MgCl₂, 1 mM EGTA)
- Potassium Chloride (KCl) solution
- Adenosine triphosphate (ATP) solution

- Reagent for phosphate detection (e.g., Malachite Green-based reagent)
- 96-well microplates
- Plate reader

Procedure:

- **Enzyme Preparation:** Prepare the ATPase enzyme solution in the assay buffer to a desired concentration.
- **Compound Incubation:** In a 96-well plate, add the assay buffer, the enzyme preparation, and varying concentrations of **Gitorin** (and a vehicle control). Incubate for a specified period (e.g., 30 minutes) at 37°C.
- **Initiation of Reaction:** Start the enzymatic reaction by adding ATP to each well.
- **Incubation:** Incubate the plate for a defined time (e.g., 30 minutes) at 37°C to allow for ATP hydrolysis.
- **Termination of Reaction and Phosphate Detection:** Stop the reaction by adding the phosphate detection reagent. This reagent will react with the inorganic phosphate released during the reaction to produce a colored product.
- **Measurement:** Measure the absorbance of each well at the appropriate wavelength using a plate reader.
- **Data Analysis:** Calculate the percentage of inhibition for each **Gitorin** concentration compared to the control. Determine the IC₅₀ value (the concentration of **Gitorin** that inhibits 50% of the enzyme activity) by plotting the percentage of inhibition against the logarithm of the **Gitorin** concentration and fitting the data to a sigmoidal dose-response curve.



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Caption: Generalized workflow for an in vitro ATPase inhibition assay.

Conclusion

Gitorin is a cardiac glycoside with a well-defined chemical structure and a mechanism of action centered on the inhibition of the Na⁺/K⁺-ATPase pump. This guide has provided a consolidated overview of its key properties and the downstream signaling events that lead to its positive inotropic effects. The provided experimental framework offers a starting point for researchers to investigate the specific inhibitory potency and pharmacological profile of **Gitorin**. Further in-depth studies are warranted to fully elucidate its therapeutic potential and toxicological profile for potential drug development applications.

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